

Solubility profile of Butyloctyl salicylate in different solvents

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Compound of Interest

Compound Name: Butyloctyl salicylate

Cat. No.: B3049012

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Solubility Profile of Butyloctyl Salicylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Butyloctyl Salicylate**, a multifunctional ester increasingly utilized in the cosmetic and pharmaceutical industries. This document outlines its solubility in various solvents, details experimental protocols for determining its solubility, and presents a logical workflow for this process.

Core Concepts and Significance

Butyloctyl Salicylate (CAS No. 190085-41-7) is the ester of salicylic acid and butyloctanol. Its utility in formulations stems from its excellent properties as a solvent, emollient, and carrier for active ingredients, particularly in sun care products where it can enhance SPF performance and photostability of UV filters.^[1] A thorough understanding of its solubility profile is critical for formulators to ensure product stability, efficacy, and aesthetic appeal.

Solubility Data

Butyloctyl Salicylate is characterized by its lipophilic nature, rendering it insoluble in aqueous solutions but soluble in a wide range of oils and organic solvents. The following tables summarize both the qualitative and quantitative solubility of **Butyloctyl Salicylate**.

Qualitative Solubility

The following table provides a summary of solvents in which **Butyloctyl Salicylate** is known to be soluble or insoluble based on available technical data.

Solvent Category	Solvent Name	Solubility
Polar Protic	Water	Insoluble
Glycerin	Insoluble	Soluble
Ethanol	Soluble	
Esters	Isopropyl Myristate	
Caprylic/Capric Triglyceride	Soluble	Soluble
C12-15 Alkyl Benzoate	Soluble	
Hydrocarbons	Mineral Oil	
Isododecane	Soluble	Soluble
Silicones	Cyclomethicone	
Dimethicone	Soluble	

Quantitative Solubility of Other Ingredients in Butyloctyl Salicylate

Butyloctyl Salicylate is an effective solvent for various cosmetic ingredients. The table below presents known solvency data.

Solute	Concentration
Benzophenone-3 (Oxybenzone)	16% (w/w)

Note: Extensive quantitative solubility data for **Butyloctyl Salicylate** in a wide range of solvents is not readily available in public literature. The following table is presented as a template for researchers to populate with experimentally determined values. The values provided are hypothetical examples.

Template for Quantitative Solubility Data

Solvent	Temperature (°C)	Solubility (g/100 mL)
Ethanol (95%)	25	> 50 (Miscible)
Isopropyl Myristate	25	> 50 (Miscible)
Caprylic/Capric Triglyceride	25	> 50 (Miscible)
C12-15 Alkyl Benzoate	25	> 50 (Miscible)
Dimethicone (10 cSt)	25	~ 20
Isododecane	25	> 50 (Miscible)

Experimental Protocol for Solubility Determination

The following protocol outlines a detailed methodology for determining the solubility of **Butyloctyl Salicylate** in various organic solvents. This method is adapted from general principles of solubility testing for cosmetic esters.

Objective

To determine the saturation solubility of **Butyloctyl Salicylate** in a given solvent at a specified temperature.

Materials

- **Butyloctyl Salicylate** (high purity)
- Selected solvents (analytical grade)
- Glass vials with screw caps
- Analytical balance
- Shaking incubator or magnetic stirrer with temperature control
- Centrifuge

- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

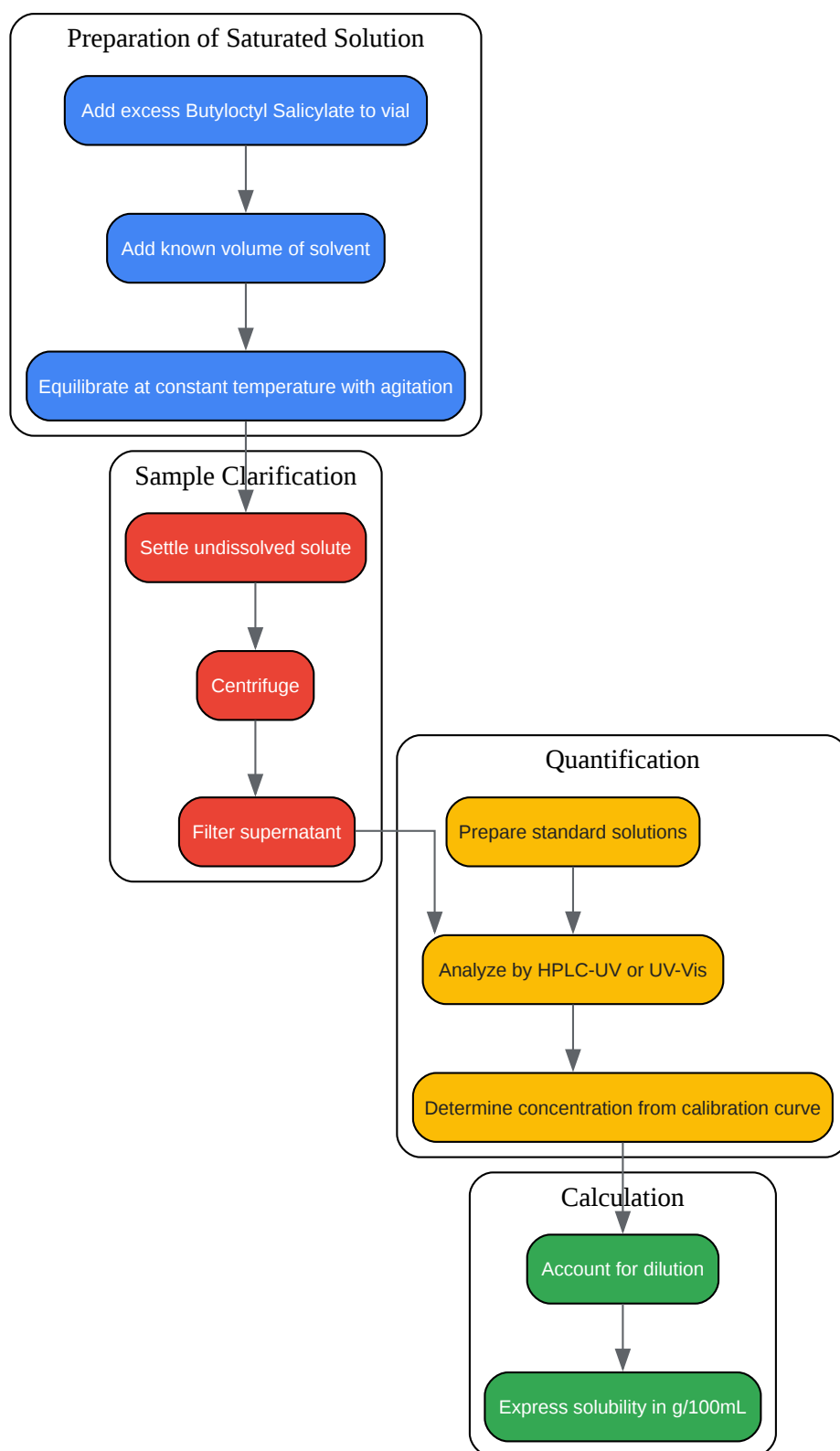
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **Butyloctyl Salicylate** to a series of glass vials.
 - Accurately pipette a known volume of the selected solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a shaking incubator set to a constant temperature (e.g., 25°C) and agitate for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary experiment can determine the time required to reach equilibrium.
- Sample Clarification:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow undissolved material to settle.
 - To ensure complete removal of undissolved **Butyloctyl Salicylate**, centrifuge the vials at a moderate speed (e.g., 3000 rpm) for 15 minutes.
 - Carefully collect an aliquot of the supernatant using a syringe and filter it through a 0.45 μm syringe filter into a clean vial. This step is crucial to prevent undissolved solute from affecting the concentration measurement.
- Quantification:
 - Preparation of Standard Solutions: Prepare a series of standard solutions of **Butyloctyl Salicylate** of known concentrations in the solvent of interest.

- Analytical Method:
 - HPLC-UV: Develop a suitable HPLC method. A reversed-phase C18 column is often appropriate for salicylate esters. The mobile phase could consist of a mixture of an organic solvent (e.g., acetonitrile or methanol) and water. Detection can be performed using a UV detector at a wavelength where **Butyloctyl Salicylate** has significant absorbance (around 305 nm).
 - UV-Vis Spectrophotometry: If **Butyloctyl Salicylate** is the only absorbing species in the solution, a UV-Vis spectrophotometer can be used. Determine the wavelength of maximum absorbance (λ_{max}) and create a calibration curve using the standard solutions.
- Sample Analysis: Accurately dilute the filtered supernatant with the solvent to a concentration that falls within the linear range of the calibration curve. Analyze the diluted sample using the chosen analytical method.
- Calculation of Solubility:
 - From the calibration curve, determine the concentration of **Butyloctyl Salicylate** in the diluted sample.
 - Calculate the concentration in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL or mg/mL.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of **Butyloctyl Salicylate** solubility.



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Caption: Workflow for determining the solubility of **Butyloctyl Salicylate**.

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References

- 1. atamankimya.com [atamankimya.com]
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